

Ulacamten's Selectivity for Cardiac Myosin: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ulacamten*
CAS No.: 2830607-59-3
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Core Summary

Ulacamten (formerly CK-586) is a novel, orally administered small molecule that acts as a selective inhibitor of cardiac myosin.[1] It is currently under investigation for the treatment of heart failure with preserved ejection fraction (HFpEF).[1] The therapeutic rationale for **ulacamten** centers on its ability to reduce the hypercontractility of the heart muscle, a key pathophysiological feature of HFpEF.[1] This is achieved by modulating the activity of cardiac myosin, the motor protein responsible for generating contractile force in the heart. A defining characteristic of **ulacamten** is its distinct mechanism of action and its selectivity for the cardiac isoform of myosin.

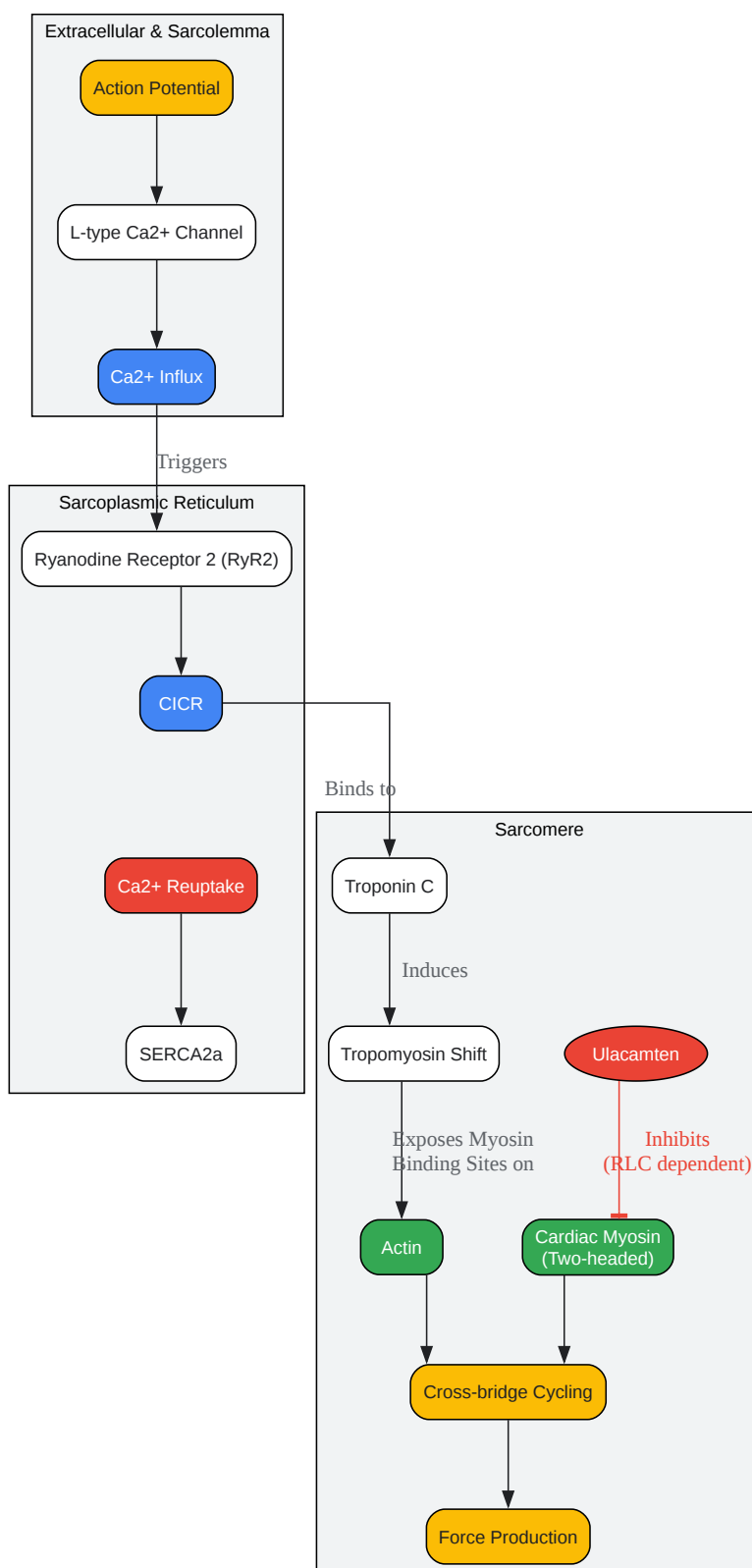
Mechanism of Action

Ulacamten exerts its inhibitory effect by decreasing the number of active myosin cross-bridges during cardiac contraction, which in turn reduces contractile force.[1] This allosteric modulation of cardiac myosin's ATPase activity leads to a reduction in the force-producing state of the myosin heads.[2] Preclinical studies have demonstrated that this reduction in contractility

occurs without affecting intracellular calcium transients, indicating a direct effect on the sarcomere.[1]

A key feature of **ulacamten**'s mechanism is its state-selective inhibition, preferentially targeting myosin when it is assembled as a two-headed species.[3] Furthermore, its inhibitory action is dependent on the presence of the regulatory light chain (RLC) of myosin within the intact dimeric structure.[4] This is a point of differentiation from other cardiac myosin inhibitors like aficamten, which can inhibit the ATPase activity of the myosin subfragment-1 (S1).[4]

Signaling Pathway of Cardiac Muscle Contraction and Ulacamten Inhibition



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Caption: Signaling pathway of cardiac muscle contraction and the inhibitory action of **ulacamten**.

Selectivity Profile of Ulacamten

A critical aspect of the development of cardiac myosin inhibitors is their selectivity for the cardiac isoform over other myosin isoforms, such as those found in skeletal and smooth muscle, to minimize off-target effects. While specific quantitative data from head-to-head comparative studies with **ulacamten** are not yet widely published in peer-reviewed literature, its design focuses on targeting the specific structural and regulatory features of cardiac myosin.

Myosin Isoform	Reported Effect of Ulacamten	Reference
Cardiac Myosin (Intact, with RLC)	Inhibits ATPase activity, reduces contractility	[1] [4]
Cardiac Myosin (Subfragment-1, S1)	Does not inhibit ATPase activity	[1] [4]
Skeletal Muscle Myosin	Data not yet publicly available	
Smooth Muscle Myosin	Data not yet publicly available	

Experimental Protocols

Detailed experimental protocols for assessing the selectivity of **ulacamten** are proprietary to the developing pharmaceutical company. However, based on standard industry practices for characterizing myosin inhibitors, the following methodologies are likely employed:

1. In Vitro Myosin ATPase Assays:

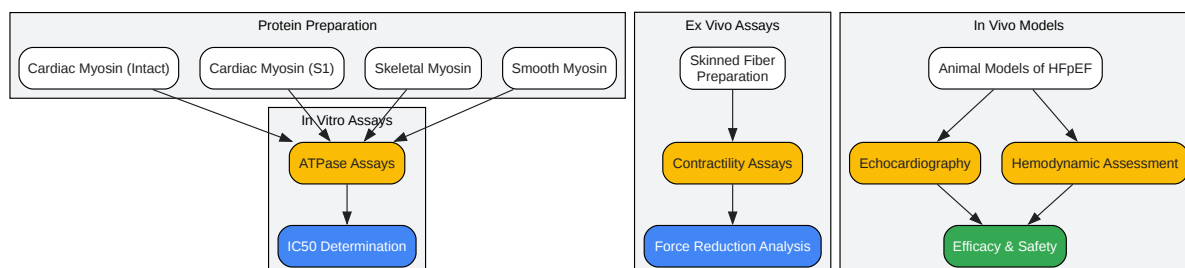
- Objective: To determine the concentration-dependent inhibitory effect of **ulacamten** on the ATPase activity of different myosin isoforms.
- Methodology:

- Purified myosin isoforms (cardiac, skeletal, smooth muscle) are prepared. For cardiac myosin, both the full-length protein with the regulatory light chain and the S1 subfragment would be used.
- Myosin is incubated with varying concentrations of **ulacamten**.
- The ATPase reaction is initiated by the addition of ATP.
- The rate of ATP hydrolysis is measured by quantifying the release of inorganic phosphate, typically using a colorimetric assay (e.g., malachite green).
- IC50 values are calculated by fitting the dose-response data to a suitable pharmacological model.

2. Skinned Fiber Contractility Assays:

- Objective: To assess the effect of **ulacamten** on the force-generating capacity of muscle fibers from different tissue types.
- Methodology:
 - Small bundles of muscle fibers are isolated from cardiac and skeletal muscle tissue.
 - The cell membranes are chemically removed ("skinned") to allow for direct manipulation of the intracellular environment.
 - The fibers are mounted on a force transducer and bathed in solutions with controlled calcium concentrations to induce contraction.
 - The effect of different concentrations of **ulacamten** on the force of contraction is measured.

Experimental Workflow for Selectivity Profiling



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Caption: Experimental workflow for profiling the selectivity of **ulacamten**.

Clinical Development and Future Directions

Ulcamin has undergone Phase 1 clinical trials to assess its safety, tolerability, and pharmacokinetics.[1] These studies in healthy volunteers demonstrated dose-dependent and reversible reductions in left ventricular ejection fraction, providing an on-target pharmacodynamic signal.[3] It is currently being evaluated in the AMBER-HFpEF Phase 2 clinical trial in patients with symptomatic HFpEF characterized by hypercontractility and ventricular hypertrophy.[1]

The development of **ulacamten** and other cardiac myosin inhibitors like aficamten and mavacamten represents a significant advancement in the treatment of cardiomyopathies.[2][5] These agents offer a targeted therapeutic approach by directly addressing the underlying pathophysiology of excessive cardiac contractility.[6] As more data from ongoing clinical trials become available, a more comprehensive understanding of **ulacamten**'s selectivity profile and its clinical utility in HFpEF will emerge.

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- To cite this document: BenchChem. [Ulacamten's Selectivity for Cardiac Myosin: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607449/docs#ulacamten-s-selectivity-for-cardiac-myosin-a-technical-overview\]](https://www.benchchem.com/product/b15607449/docs#ulacamten-s-selectivity-for-cardiac-myosin-a-technical-overview)

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